

An In-depth Technical Guide to Identifying the Cellular Targets of Sylvatesmin (Phillygenin)

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Compound of Interest

Compound Name: Sylvatesmin

Cat. No.: B192461

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of the cellular targets of **Sylvatesmin**, also known as Phillygenin. It is designed to furnish researchers, scientists, and drug development professionals with detailed information on its mechanism of action, the signaling pathways it modulates, and the experimental protocols utilized to elucidate these interactions.

Executive Summary

Sylvatesmin (Phillygenin) is a lignan with demonstrated anti-inflammatory and anti-apoptotic properties. While direct, quantitative binding affinities to specific protein targets are still under investigation, a substantial body of evidence points to its modulatory effects on key cellular signaling pathways. This guide will delve into the known interactions of **Sylvatesmin** with the Toll-like Receptor 4 (TLR4)/Myeloid Differentiation primary response 88 (MyD88)/Nuclear Factor-kappa B (NF-κB) and the Phosphoinositide 3-kinase (PI3K)/Akt signaling cascades. The methodologies detailed herein provide a framework for the continued exploration of its precise molecular interactions.

Quantitative Data on the Biological Activity of Sylvatesmin (Phillygenin)

While direct binding constants such as Kd or Ki values for **Sylvatesmin**'s interaction with specific proteins are not yet widely available in the public domain, its biological activity has been quantified in various functional assays. The following table summarizes key quantitative findings.

Parameter	Value	Cell Line/System	Reference
Peroxide Radical Scavenging IC50	10.5 μ M	Cell-free assay	[1]
DPPH Radical Scavenging IC50	19.1 μ M	Cell-free assay	[1]

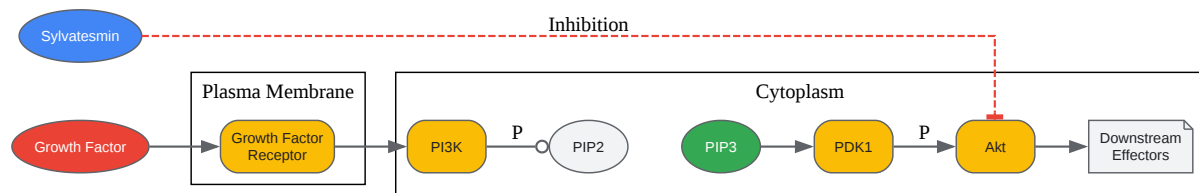
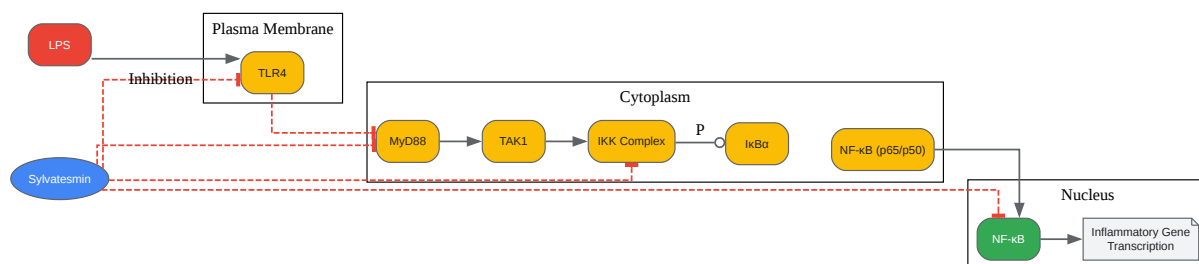
Note: The available quantitative data primarily reflects the functional outcomes of **Sylvatesmin**'s activity rather than direct target binding. Further research is required to determine its specific binding affinities.

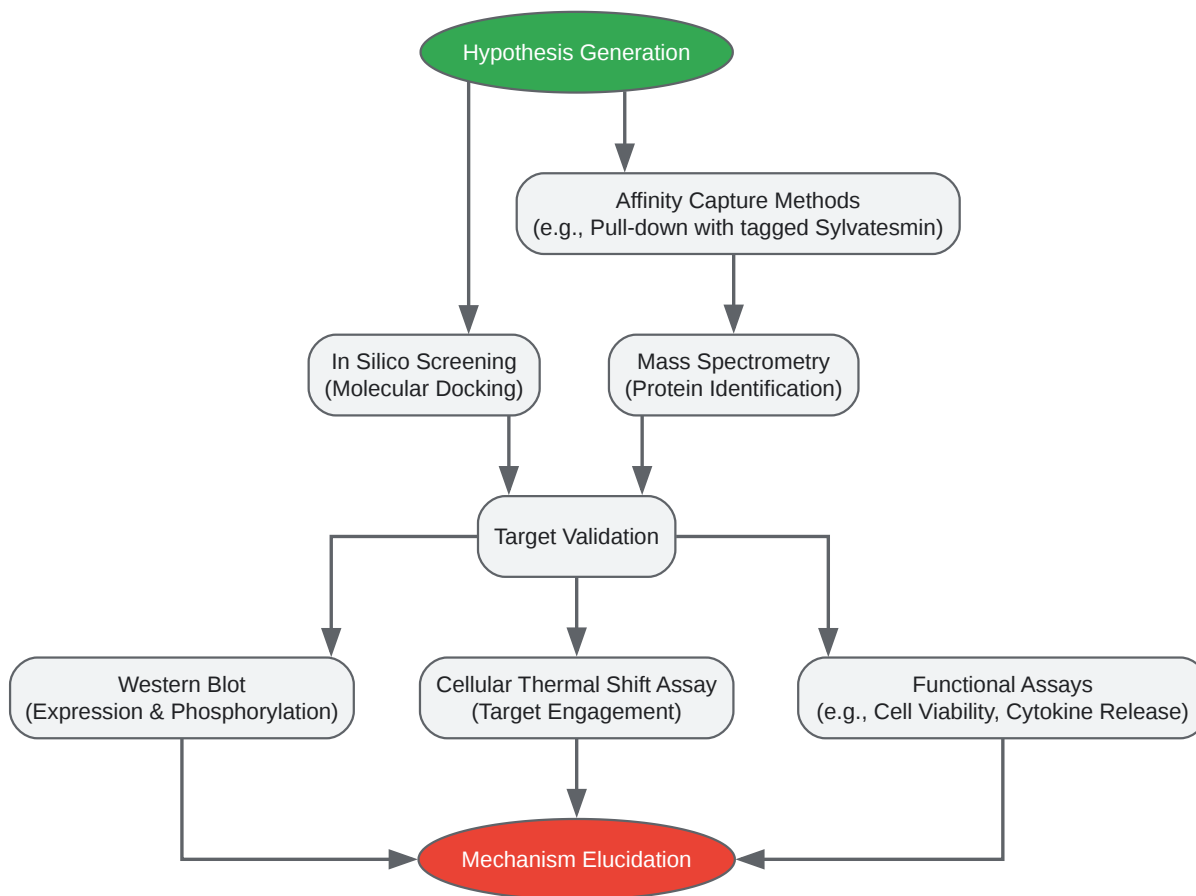
Cellular Signaling Pathways Modulated by Sylvatesmin

Current research indicates that **Sylvatesmin** exerts its biological effects by modulating critical inflammatory and survival signaling pathways.

1. The TLR4/MyD88/NF- κ B Signaling Pathway:

Sylvatesmin has been shown to inhibit the lipopolysaccharide (LPS)-induced inflammatory response by targeting the TLR4/MyD88/NF- κ B pathway. It is suggested that **Sylvatesmin** may interfere with the binding of LPS to TLR4 or affect downstream signaling components. Molecular docking studies have indicated a potential affinity of Phillygenin for TLR4, MyD88, IKK β , p65, I κ B α , and TAK1.[2] This inhibition leads to a downstream reduction in the transcription and release of pro-inflammatory cytokines.[3][4]





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